

Physical properties of 3,4-Dimethylcyclohexanol isomers (boiling point, density)

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Compound of Interest

Compound Name: 3,4-Dimethylcyclohexanol

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Physical Properties of 3,4-Dimethylcyclohexanol Isomers: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties, specifically the boiling point and density, of **3,4-dimethylcyclohexanol** isomers. Due to the challenges in isolating and characterizing individual stereoisomers, much of the available data pertains to isomeric mixtures. This guide summarizes the existing data, details the experimental methodologies for determining these key physical properties, and illustrates the isomeric relationships.

Introduction to 3,4-Dimethylcyclohexanol Isomers

3,4-Dimethylcyclohexanol is a saturated cyclic alcohol with the chemical formula $C_8H_{16}O$. The presence of three stereocenters (at carbons 1, 3, and 4) gives rise to a number of possible stereoisomers. The most common distinction is made between cis and trans isomers, which describes the relative orientation of the methyl groups at positions 3 and 4. Further isomerism exists based on the position of the hydroxyl group relative to the methyl groups. The physical properties of these isomers, such as boiling point and density, are influenced by their molecular geometry, which affects intermolecular forces like hydrogen bonding and van der Waals interactions.

Physical Properties

Precise physical property data for individual stereoisomers of **3,4-dimethylcyclohexanol** are not readily available in common chemical databases. The majority of commercial suppliers and literature report data for a mixture of isomers.

Quantitative Data Summary

The following table summarizes the available physical property data for mixtures of **3,4-dimethylcyclohexanol** isomers.

Physical Property	Value	Notes
Boiling Point	189 °C[1]	
	190-193 °C[2][3]	
Density	0.92 g/cm ³ [2][3]	At 20 °C

Note: The exact isomeric composition of the mixtures for which these values were determined is often not specified.

Experimental Protocols for Physical Property Determination

Accurate determination of boiling point and density is crucial for the characterization and quality control of chemical substances. The following sections detail standard experimental methodologies.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.

This is a common and accurate method for determining the boiling point of a liquid.

Principle: The liquid is heated to its boiling point, and the temperature of the vapor in equilibrium with the boiling liquid is measured.

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer
- Heating mantle or oil bath
- Boiling chips

Procedure:

- The liquid sample is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.
- The apparatus is assembled with the thermometer bulb positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor passing into the condenser.
- The flask is gently heated.
- As the liquid boils, the vapor rises, surrounds the thermometer bulb, and then passes into the condenser where it liquefies.
- The temperature is recorded when it becomes constant. This constant temperature is the boiling point of the liquid.

This micro-method is suitable for determining the boiling point of small quantities of a liquid.

Principle: A small, inverted capillary tube traps vapor from the heated liquid. The boiling point is the temperature at which the pressure of the trapped vapor equals the atmospheric pressure, observed as the point when the liquid re-enters the capillary tube upon cooling.

Apparatus:

- Thiele tube
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Heat source (Bunsen burner or oil bath)

Procedure:

- A few drops of the liquid are placed in the small test tube.
- The capillary tube is placed in the test tube with its open end downwards.
- The test tube is attached to the thermometer and placed in the Thiele tube containing a high-boiling liquid (e.g., mineral oil).
- The Thiele tube is heated gently. A stream of bubbles will emerge from the open end of the capillary tube.
- Heating is stopped, and the apparatus is allowed to cool.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Determination of Density

Density is the mass of a substance per unit volume.

This method provides highly accurate and reproducible density measurements.

Principle: The volume of a pycnometer (a glass flask with a precisely known volume) is determined by weighing it when filled with a reference liquid of known density (e.g., deionized water). The density of the sample liquid is then determined by weighing the pycnometer when filled with the sample.

Apparatus:

- Pycnometer (specific gravity bottle)
- Analytical balance
- Constant temperature bath

Procedure:

- The empty, clean, and dry pycnometer is weighed.
- The pycnometer is filled with the sample liquid, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is wiped from the outside.
- The filled pycnometer is placed in a constant temperature bath to allow it to reach thermal equilibrium.
- The pycnometer is removed from the bath, dried, and weighed.
- The mass of the liquid is determined by subtracting the mass of the empty pycnometer.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

This is a rapid and accurate instrumental method for density determination.

Principle: A U-shaped tube is electronically excited to oscillate at its natural frequency. This frequency changes when the tube is filled with a sample. The change in frequency is directly related to the density of the sample.

Apparatus:

- Digital density meter with an oscillating U-tube

Procedure:

- The instrument is calibrated using air and a reference standard of known density (e.g., pure water).

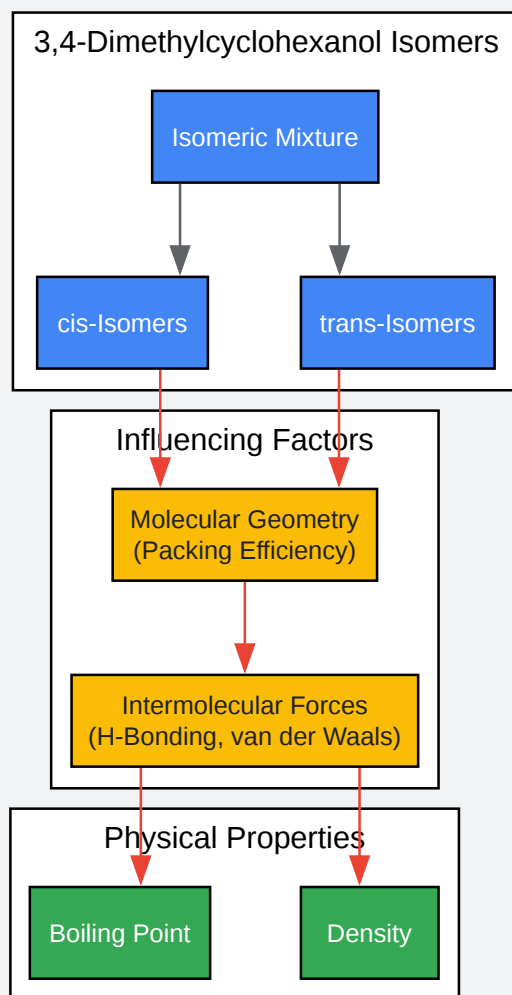
- The sample is injected into the U-tube, ensuring it is free of air bubbles.
- The instrument measures the oscillation period of the U-tube filled with the sample.
- The density of the sample is automatically calculated by the instrument based on the calibration and the measured oscillation period.

Isomeric Relationships and Physical Properties

The spatial arrangement of the methyl and hydroxyl groups in the various isomers of **3,4-dimethylcyclohexanol** influences their physical properties. Generally, isomers that can pack more efficiently in the liquid state will have stronger intermolecular forces and thus higher boiling points and densities. Hydrogen bonding capability, which is affected by steric hindrance around the hydroxyl group, also plays a significant role.

The logical relationship between the isomeric forms and their physical properties can be visualized as follows:

Logical Relationship of 3,4-Dimethylcyclohexanol Isomers and Properties



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Caption: Isomerism and its effect on physical properties.

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